

A Technical Safety Guide to 3-Methylglutaric Anhydride (CAS: 4166-53-4)

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Compound of Interest

Compound Name: *3-Methylglutaric anhydride*

Cat. No.: *B1583352*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **3-Methylglutaric anhydride**, compiled from official Safety Data Sheets (SDS). It is intended to equip laboratory and research professionals with the critical information needed to handle this chemical safely. All data is presented in a structured format for clarity and ease of use, complemented by a procedural workflow diagram for safe handling.

Chemical Identification and Properties

3-Methylglutaric anhydride is a white, low-melting crystalline solid.^[1] It is essential to be aware of its physical and chemical characteristics to ensure appropriate storage and handling.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ O ₃	[1] [2]
Molecular Weight	128.13 g/mol	[2]
CAS Number	4166-53-4	[3]
EC Number	224-020-6	[3]
Appearance	White crystalline low melting solid	[1] [4]
Melting Point	42-46 °C (lit.)	[4]
Boiling Point	180-182 °C @ 25 mmHg (lit.)	[3]
Flash Point	113 °C (235.4 °F) - closed cup	[5]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Methylglutaric anhydride** is classified as a hazardous substance. The primary hazards are related to irritation.[\[2\]](#) The GHS classification and associated statements are summarized below.

Classification	Hazard Class	Hazard Code	Hazard Statement
GHS Pictogram	GHS07 (Exclamation Mark)	-	-
Signal Word	Warning	-	-
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation. [2]
Serious Eye Damage/Irritation	Category 2A	H319	Causes serious eye irritation. [2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335	May cause respiratory irritation. [2]

Safe Handling and Personal Protection

Adherence to strict safety protocols is mandatory when working with **3-Methylglutaric anhydride**. This includes the use of appropriate engineering controls and Personal Protective Equipment (PPE).[\[2\]](#)[\[6\]](#)

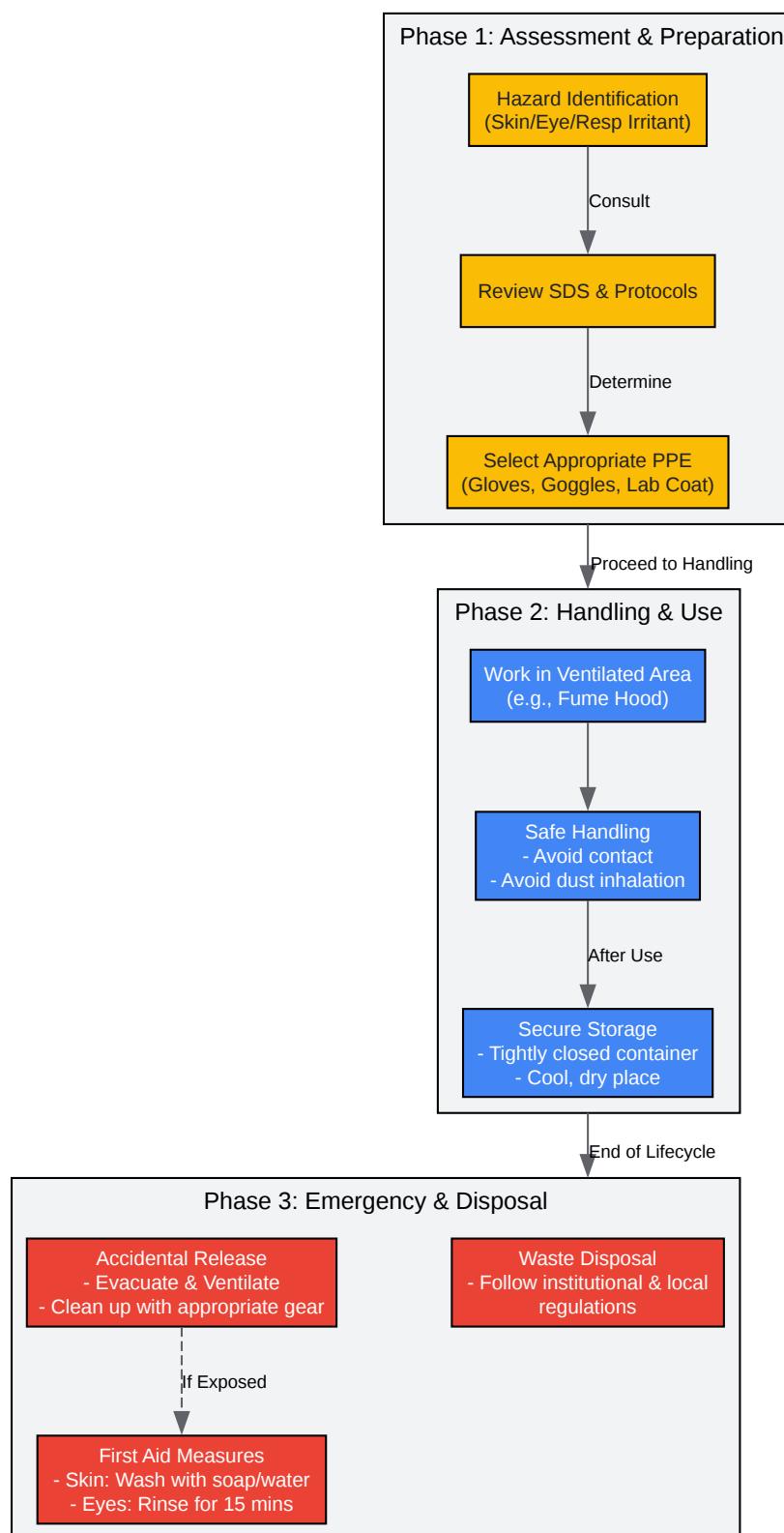
Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors.[\[2\]](#)[\[6\]](#)
- Ensure safety showers and eyewash stations are readily accessible.[\[7\]](#)

Personal Protective Equipment (PPE):

Protection Type	Specification	Source(s)
Eye/Face Protection	Safety glasses with side-shields or goggles (compliant with EN 166 or OSHA 29 CFR 1910.133).	[2] [7]
Hand Protection	Wear appropriate protective gloves (e.g., nitrile rubber).	[2]
Skin and Body Protection	Long-sleeved clothing and a lab coat should be worn.	[2]
Respiratory Protection	For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary. Under normal laboratory use with adequate ventilation, it may not be required. [2]	

A logical workflow for handling this chemical, from initial assessment to final disposal, is crucial for maintaining a safe laboratory environment.



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Caption: Workflow for Safe Handling of **3-Methylglutaric Anhydride**.

First Aid Measures

In case of accidental exposure, immediate action is critical. The following first aid measures should be taken.[\[2\]](#)

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Remove the individual to fresh air. If breathing is difficult, seek medical attention.	[2]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing.	[2] [8]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention. [2] [8]	
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Drink plenty of water. Seek immediate medical assistance.	[2] [7]

Stability and Reactivity

Understanding the chemical stability and reactivity is key to preventing hazardous reactions.

- Chemical Stability: Stable under recommended storage conditions.[\[7\]](#)
- Conditions to Avoid: Exposure to moist air or water, as it can react to form the corresponding acid.[\[7\]](#)

- Incompatible Materials: Strong oxidizing agents, acids, bases, alcohols, and amines.[7]
- Hazardous Decomposition Products: Under combustion, it may produce carbon monoxide and carbon dioxide.[7]

Toxicological and Ecological Information

- Toxicological Information: The toxicological properties of **3-Methylglutaric anhydride** have not been fully investigated.[7] The GHS classification is based on its irritant properties. No quantitative data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) are provided in the reviewed safety data sheets.
- Endocrine Disruptors: This product does not contain any known or suspected endocrine disruptors.[2]
- Ecological Information: Ecotoxicity data is not readily available. It is advised to prevent the substance from entering drains and water courses.[7]

Note on Experimental Protocols

Safety Data Sheets are summary documents designed to provide essential hazard information for safe handling. They typically do not include detailed experimental protocols for the toxicological or physical tests conducted. The hazard classifications are often based on data from analogous compounds, QSAR (Quantitative Structure-Activity Relationship) models, or standardized tests (e.g., OECD guidelines) whose full methodologies are not detailed in the SDS itself. Researchers requiring this level of detail would need to consult specialized toxicological databases or the primary scientific literature.

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